Stability and Degradation Pathways of N-nitroso-dorzolamide: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-dorzolamide*

Cat. No.: *B15815456*

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Abstract

N-nitroso-dorzolamide is a nitrosamine impurity of dorzolamide, a carbonic anhydrase inhibitor used in the treatment of glaucoma. The presence of nitrosamine impurities in pharmaceutical products is a significant concern due to their potential carcinogenic properties. This technical guide provides a comprehensive overview of the current understanding of the stability and potential degradation pathways of **N-nitroso-dorzolamide**. Due to the limited availability of specific studies on this particular nitrosamine, this guide combines established principles of nitrosamine chemistry with available analytical methodologies to provide a framework for its investigation. This document is intended to serve as a resource for researchers, scientists, and drug development professionals involved in the quality control and safety assessment of dorzolamide-containing products.

Introduction

Dorzolamide is a sulfonamide and a potent inhibitor of carbonic anhydrase II, an enzyme found in the ciliary processes of the eye. It is widely used to reduce intraocular pressure in patients with open-angle glaucoma and ocular hypertension. **N-nitroso-dorzolamide** is a nitrosamine

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drug substance-related impurity (NDSRI) that can form from the nitrosation of the secondary amine moiety of the dorzolamide molecule.[1] The formation of **N-nitroso-dorzolamide** is a potential risk during the synthesis, formulation, and storage of dorzolamide-containing products, particularly in the presence of nitrosating agents under acidic conditions.[1]

Regulatory agencies worldwide have set stringent limits for nitrosamine impurities in pharmaceutical products, necessitating a thorough understanding of their formation, stability, and degradation. The United States Food and Drug Administration (US FDA) has categorized **N-nitroso-dorzolamide** as a Potency Category 2 nitrosamine, with a corresponding acceptable intake (AI) limit of 100 ng/day.[1] This underscores the importance of robust analytical methods for its detection and quantification, as well as a comprehensive understanding of its stability profile to ensure patient safety.

This guide summarizes the known information on **N-nitroso-dorzolamide** and extrapolates potential degradation pathways based on the well-documented chemistry of other nitrosamines. It also provides detailed experimental protocols for the quantification of **N-nitroso-dorzolamide** and general methodologies for conducting forced degradation studies.

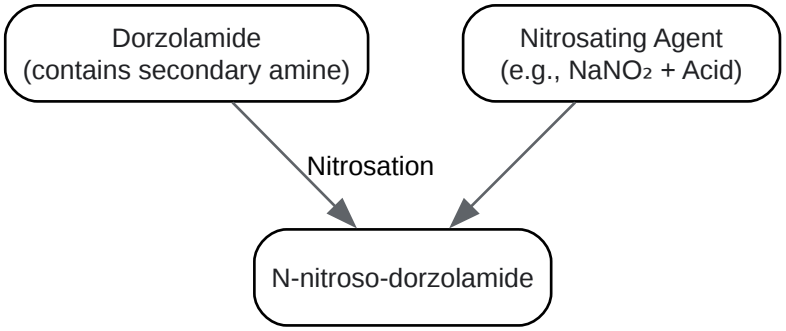
Formation of N-nitroso-dorzolamide

The formation of **N-nitroso-dorzolamide** occurs through the reaction of the secondary ethylamino group of dorzolamide with a nitrosating agent. This reaction is typically favored under acidic conditions where nitrous acid (HNO_2) is formed from nitrite salts.

DOT Script for Formation Pathway

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Figure 1. Formation of N-nitroso-dorzolamide



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Caption: Figure 1. Formation of **N-nitroso-dorzolamide**

Stability Profile and Potential Degradation Pathways

While specific experimental data on the degradation of **N-nitroso-dorzolamide** is not readily available in the public domain, its stability can be inferred from the known degradation pathways of other nitrosamines. The primary routes of degradation for nitrosamines include photolysis, thermal degradation, and hydrolysis under acidic or basic conditions.

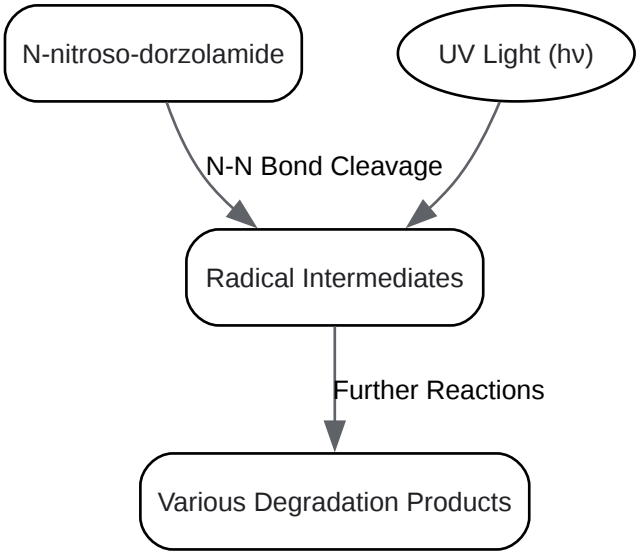
Photodegradation

Nitrosamines are known to be susceptible to photolytic cleavage, particularly upon exposure to ultraviolet (UV) light. The N-N bond is the most likely site of cleavage, which can lead to the formation of radical species.

DOT Script for General Photodegradation Pathway

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Figure 2. Proposed Photodegradation of N-nitroso-dorzolamide



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Caption: Figure 2. Proposed Photodegradation of **N-nitroso-dorzolamide**

Thermal Degradation

Elevated temperatures can induce the degradation of N-nitroso compounds. The specific decomposition products will depend on the structure of the molecule and the conditions applied. For some N-nitroso compounds, thermal decomposition can occur at temperatures above 120°C.[2]

Hydrolytic Degradation

The stability of **N-nitroso-dorzolamide** in aqueous solutions is expected to be pH-dependent. While nitrosamines are generally more stable at neutral pH, they can undergo hydrolysis under strongly acidic or basic conditions.

- Acidic Hydrolysis: Under strong acidic conditions, the N-nitroso group can be cleaved, potentially regenerating the parent amine (dorzolamide) and releasing nitrous acid.

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- Basic Hydrolysis: In alkaline conditions, a different degradation pathway may be initiated, although specific mechanisms for **N-nitroso-dorzolamide** are not documented.

Oxidative Degradation

Oxidizing agents can lead to the degradation of nitrosamines. The reaction mechanism and the resulting degradation products would depend on the specific oxidizing agent used.

Quantitative Data Summary

There is a lack of publicly available quantitative data on the degradation kinetics of **N-nitroso-dorzolamide**. The following table is a template that can be used to summarize data from future forced degradation studies.

Stress Condition	Parameters	% Degradation	Degradation Products Identified
Acid Hydrolysis	0.1 M HCl, 60°C, 24h	Data Not Available	Data Not Available
Base Hydrolysis	0.1 M NaOH, 60°C, 24h	Data Not Available	Data Not Available
Oxidative	3% H_2O_2, RT, 24h	Data Not Available	Data Not Available
Thermal	80°C, 48h	Data Not Available	Data Not Available
Photolytic	UV light (254 nm), 24h	Data Not Available	Data Not Available

Experimental Protocols

Analytical Method for Quantification of **N-nitroso-dorzolamide**

A validated UPLC-MS/MS method for the quantification of **N-nitroso-dorzolamide** in dorzolamide hydrochloride drug substance has been reported.[3]

Instrumentation:

- UPLC system coupled with a triple quadrupole mass spectrometer.

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Chromatographic Conditions:

- Column: Phenyl Hexyl column
- Mobile Phase A: 0.05% ammonia solution in water
- Mobile Phase B: Acetonitrile
- Elution: Gradient elution
- Flow Rate: 0.40 mL/min

Mass Spectrometric Conditions:

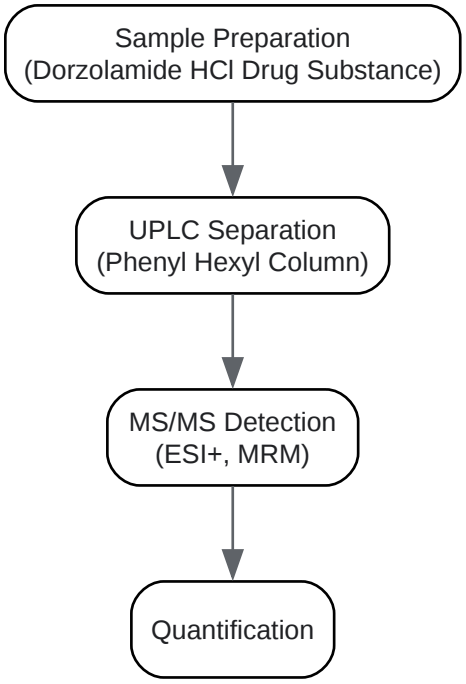
- Ionization: Electrospray Ionization (ESI) in positive mode
- Detection: Multiple Reaction Monitoring (MRM)

Validation Parameters: The method was validated for system suitability, specificity, limit of detection (LOD), limit of quantification (LOQ), linearity, precision, and accuracy.[3]

DOT Script for Analytical Workflow

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Figure 3. Analytical Workflow for N-nitroso-dorzolamide Quantification



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Caption: Figure 3. Analytical Workflow for **N-nitroso-dorzolamide** Quantification

General Protocol for Forced Degradation Studies

Forced degradation studies are essential to understand the intrinsic stability of a drug substance and to develop stability-indicating analytical methods. The following are general conditions based on ICH guidelines that can be applied to study the degradation of **N-nitroso-dorzolamide**.

Stock Solution Preparation: Prepare a stock solution of **N-nitroso-dorzolamide** in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration.

Stress Conditions:

- Acidic Hydrolysis:

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- Treat the stock solution with 0.1 M HCl.
- Incubate at a specific temperature (e.g., 60°C) for a defined period (e.g., 24 hours).
- Neutralize the solution before analysis.

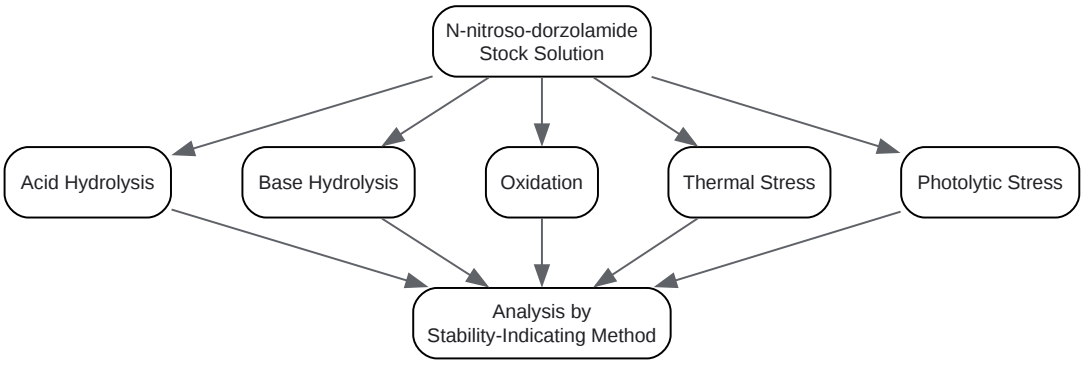
- Basic Hydrolysis:
  - Treat the stock solution with 0.1 M NaOH.
  - Incubate at a specific temperature (e.g., 60°C) for a defined period (e.g., 24 hours).
  - Neutralize the solution before analysis.
- Oxidative Degradation:
  - Treat the stock solution with a solution of hydrogen peroxide (e.g., 3%).
  - Keep at room temperature for a defined period (e.g., 24 hours).
- Thermal Degradation:
  - Expose the solid **N-nitroso-dorzolamide** or its solution to elevated temperatures (e.g., 80°C) for a defined period (e.g., 48 hours).
- Photodegradation:
  - Expose a solution of **N-nitroso-dorzolamide** to UV light (e.g., 254 nm) and/or visible light for a defined period.
  - A parallel sample should be kept in the dark as a control.

Analysis: Analyze the stressed samples using a validated stability-indicating HPLC or LC-MS method to separate and quantify the parent compound and any degradation products.

DOT Script for Forced Degradation Workflow

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Figure 4. General Workflow for Forced Degradation Studies



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Caption: Figure 4. General Workflow for Forced Degradation Studies

Conclusion

The stability of **N-nitroso-dorzolamide** is a critical quality attribute for dorzolamide-containing pharmaceutical products. While specific degradation data for this compound is limited, an understanding of general nitrosamine chemistry allows for the prediction of its potential degradation pathways, including photolysis, hydrolysis, and thermal decomposition. A validated UPLC-MS/MS method is available for its quantification. Further research involving comprehensive forced degradation studies is necessary to fully elucidate the degradation profile of **N-nitroso-dorzolamide**, identify its specific degradation products, and establish its degradation kinetics. Such studies are crucial for the development of robust control strategies to ensure the safety and quality of dorzolamide medications.

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